

3'-Bromo-2-iodobenzophenone: Operational Disposal & Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3'-Bromo-2-iodobenzophenone

CAS No.: 890098-10-9

Cat. No.: B1292214

[Get Quote](#)

Executive Summary & Chemical Profile

This guide outlines the mandatory disposal protocols for **3'-Bromo-2-iodobenzophenone**.^[1]
^[2] As a mixed-halogenated aromatic ketone, this compound presents specific challenges for waste management. Unlike simple organic solvents, the presence of both bromine and iodine requires strict segregation from general organic waste to prevent downstream incinerator corrosion and the release of toxic halogens (e.g., [ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

vapor).

Operational Directive: Treat all waste streams containing this compound as Halogenated Organic Waste. Under no circumstances should this material enter non-halogenated solvent streams or municipal sewer systems.

Chemical Profile

Property	Data	Operational Implication
CAS Number	N/A (Analogous to 2142-63-4)	Use specific chemical name on all waste tags.[1][2]
Physical State	Solid (Crystalline)	Primary disposal via solid waste stream; do not dissolve solely for disposal.[1][2]
Molecular Formula	ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">	High halogen content (>40% by mass).[2]
Hazards (GHS)	Irritant (Skin/Eye), Aquatic Toxicity	Requires double containment; strictly no drain disposal.[1][2]
Reactivity	Weak C-I bond	CRITICAL: Incompatible with strong oxidizers.[1][2] Risk of liberating corrosive Iodine gas ().

Pre-Disposal Segregation: The Self-Validating System

The integrity of your waste stream relies on Source Segregation. Mixing halogenated aromatics with non-halogenated solvents (e.g., Acetone, Hexane) increases disposal costs by up to 10x and complicates thermal oxidation.

The "Red Flag" Protocol:

- IF the waste contains >1% Halogens (Br, I, Cl)

MUST go to Halogenated Waste.

- IF the material is solid

Segregate from liquid waste to prevent "bulking" charges.

Workflow Visualization: Segregation Logic

The following diagram illustrates the decision matrix for disposing of **3'-Bromo-2-iodobenzophenone** and its reaction mixtures.



[Click to download full resolution via product page](#)

Figure 1: Decision tree ensuring **3'-Bromo-2-iodobenzophenone** is routed to the correct waste stream. Note that even if dissolved in non-halogenated solvents, the presence of the

solute mandates "Halogenated" disposal.[1][2]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Use for: Expired stocks, spill cleanup debris, contaminated gloves/weigh boats.[1][2]

- Primary Containment: Place solid waste into a clear, 4-mil polyethylene bag.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: "**3'-Bromo-2-iodobenzophenone**, Solid Debris".[1][2]
 - Hazard Checkboxes: Toxic, Irritant.[3]
- Secondary Containment: Seal the bag and place it inside the laboratory's dedicated "Hazardous Solid Waste" drum (usually a wide-mouth HDPE drum).
- Seal Check: Ensure the drum lid is clamped shut when not actively adding waste to prevent fugitive dust emissions.

Protocol B: Liquid Waste (Reaction Mixtures & Mother Liquors)

Use for: Filtrates from recrystallization or reaction quenching.[1]

- Compatibility Check: Ensure the receiving carboy is compatible with halogenated solvents (HDPE or Fluorinated plastic). Do not use metal cans (corrosion risk from free iodine).
- Quenching (If Reactive):
 - If the mixture contains unreacted coupling reagents (e.g., organolithiums), quench with isopropanol before transfer to the waste container.
 - Expert Insight: If the solution is dark purple (indicating free

), wash with a dilute Sodium Thiosulfate solution to reduce iodine back to iodide before disposal. This protects the waste container seals from oxidative degradation.

- Transfer: Funnel the liquid into the Halogenated Waste carboy.
- Log Entry: Record the volume and estimated concentration of **3'-Bromo-2-iodobenzophenone** on the waste log. This is vital for the disposal facility to calculate the "Halogen Load" for their incinerators.

Protocol C: Empty Container Management

- Triple Rinse: Rinse the empty reagent bottle three times with a compatible solvent (e.g., acetone).
- Rinsate Disposal: Pour all three rinses into the Halogenated Waste carboy (Protocol B).
- Defacement: Cross out the original label and mark "EMPTY."
- Disposal: Discard the glass bottle in the "Glass/Sharps" bin (or recycle if your facility permits washed glass).

Regulatory Framework (RCRA & DOT)[1]

Compliance is not optional.[4] This section maps the chemical to US Federal regulations.

Regulatory Body	Classification	Code/Designation	Notes
EPA (RCRA)	Characteristic Waste	D001 (if in flammable solvent)HOC (Halogenated Organic Compound)	While not U-listed, it falls under "Halogenated Organic Compounds" (40 CFR 268 App III).[1][2]
DOT (Shipping)	Class 9	UN 3077	Environmentally hazardous substance, solid, n.o.s. (3'-Bromo-2-iodobenzophenone). [1][2]
Sewer Authority	Prohibited Discharge	N/A	Strictly Prohibited. Halogenated aromatics are toxic to wastewater bacteria and pass through treatment plants.[1][2]

Why this matters: Incineration of brominated/iodinated compounds generates Hydrogen Bromide (HBr) and Hydrogen Iodide (HI) gases. Disposal facilities must use incinerators equipped with caustic scrubbers to neutralize these acid gases. Mislabeling this as "Non-Halogenated" can bypass these scrubbers, leading to illegal emissions and severe fines.

Emergency Spill Procedures

Scenario: A 5g bottle of solid **3'-Bromo-2-iodobenzophenone** drops and shatters.

- Isolate: Alert nearby personnel. Mark the area.
- PPE: Don Nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Containment:

- Dry Spill: Gently cover the powder with wet paper towels to prevent dust generation. Scoop up the glass/powder mixture using a dustpan or stiff card.
- Wet Spill: Cover with an inert absorbent (Vermiculite or Sand). Do not use combustible materials (sawdust) if strong oxidizers are also present.
- Cleanup:
 - Place all debris into a heavy-duty plastic bag.
 - Wipe the surface with a soap/water solution.[3]
 - Place the wipe into the bag.
- Disposal: Seal the bag, label as "Hazardous Waste - Debris (Contains Halogens)," and place in the Solid Waste drum.

References

- United States Environmental Protection Agency (EPA). (2023). 40 CFR Part 261 - Identification and Listing of Hazardous Waste.[5] Retrieved from [[Link](#)][1][6]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press.[7] Retrieved from [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Retrieved from [[Link](#)]
- PubChem. (2023). Compound Summary for Halogenated Benzophenone Derivatives. National Library of Medicine. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.rcrainfo.epa.gov/)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](https://essr.umd.edu/)
- [3. fishersci.com \[fishersci.com\]](https://fishersci.com/)
- [4. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com/)
- [5. epa.gov \[epa.gov\]](https://epa.gov/)
- [6. sites.pitt.edu \[sites.pitt.edu\]](https://sites.pitt.edu/)
- [7. orgsyn.org \[orgsyn.org\]](https://orgsyn.org/)
- To cite this document: BenchChem. [3'-Bromo-2-iodobenzophenone: Operational Disposal & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292214/docs#3-bromo-2-iodobenzophenone-operational-disposal-handling-guide\]](https://www.benchchem.com/product/b1292214/docs#3-bromo-2-iodobenzophenone-operational-disposal-handling-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)